

Methyl 2-Bromobenzoate: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: Methyl 2-bromobenzoate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **methyl 2-bromobenzoate** (CAS No. 610-94-6), a common reagent in organic synthesis. Adherence to these protocols is crucial for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

Methyl 2-bromobenzoate is classified as a hazardous chemical.^[1] It is known to cause skin and eye irritation, and may also lead to respiratory irritation.^{[1][2]}

Signal Word: Warning^[1]

Hazard Statements:

- Causes skin irritation.^{[1][3]}
- Causes serious eye irritation.^{[1][3]}
- May cause respiratory irritation.^{[1][3]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of **methyl 2-bromobenzoate** is provided in the table below. This data is essential for safe storage and handling.

Property	Value
Molecular Formula	C8H7BrO2
Molecular Weight	215.04 g/mol [4][5]
Appearance	Clear, light yellow liquid[2]
Boiling Point	252 °C (lit.)[5]
Density	1.532 g/mL at 25 °C (lit.)[5]
Refractive Index	n20/D 1.559 (lit.)[5]

Experimental Protocols: Safe Handling and Storage

Handling:

- Always handle **methyl 2-bromobenzoate** in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[1][6]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2][4]
- Avoid contact with skin and eyes.[2][7] In case of contact, follow the first-aid measures outlined in Section 5.
- Wash hands thoroughly after handling the chemical.[1][2]
- Keep the container tightly closed when not in use.[2][6][7]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[2][7]
- Keep the container tightly closed to prevent leakage and evaporation.[2][7]
- Store locked up.[1][6]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **methyl 2-bromobenzoate**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[2\]](#)[\[4\]](#)
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation, use a NIOSH/MSHA approved respirator.[\[2\]](#)

First-Aid Measures

In the event of exposure, follow these first-aid protocols:

- Inhalation: Move the individual to fresh air.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#) If breathing is difficult, administer oxygen.[\[2\]](#)[\[4\]](#)[\[7\]](#) Seek medical attention if symptoms persist.[\[4\]](#)
- Skin Contact: Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[1\]](#)[\[2\]](#)[\[7\]](#) Seek medical attention if irritation develops or persists.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[2\]](#)[\[7\]](#) Remove contact lenses if present and easy to do.[\[1\]](#)[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[7\]](#) If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[\[2\]](#)[\[7\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#)[\[7\]](#) Seek immediate medical attention.[\[2\]](#)[\[7\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[1\]](#)[\[4\]](#)

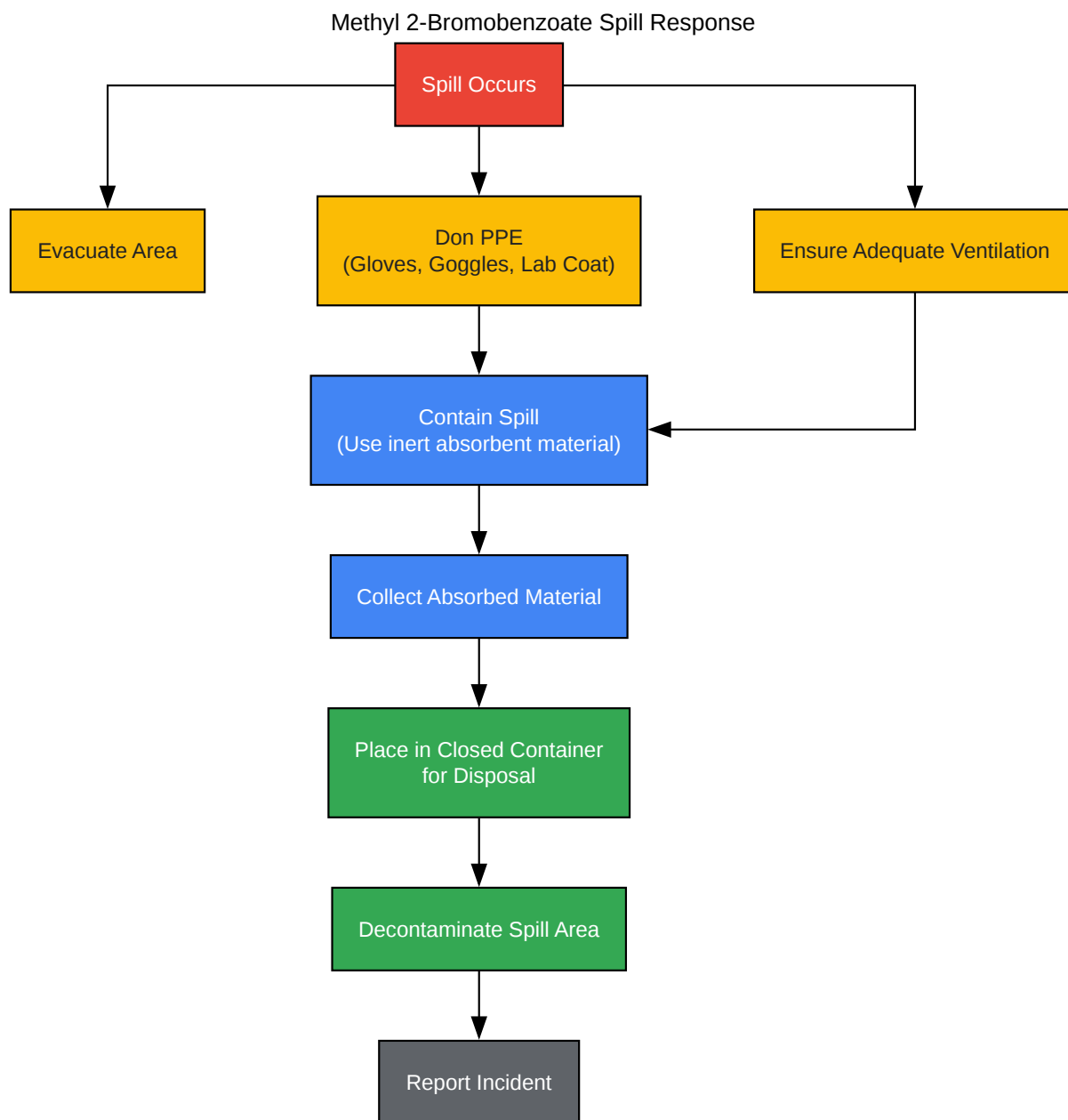
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: During a fire, irritating and toxic gases such as carbon monoxide, carbon dioxide, and hydrogen halides may be generated.[1][2]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2][7]

Accidental Release Measures

In case of a spill, follow these procedures to minimize exposure and environmental contamination:

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE as described in Section 4.[1] Evacuate unnecessary personnel from the area.
- Environmental Precautions: Prevent the spill from entering drains or waterways.[4]
- Methods for Cleaning Up: For small spills, absorb the liquid with an inert material such as sand, vermiculite, or earth.[1][2] Place the absorbed material into a suitable, closed container for disposal.[1] For large spills, dike the area to contain the spill and follow the same clean-up procedure.

Below is a workflow diagram for handling a **methyl 2-bromobenzoate** spill.



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Caption: Workflow for handling a **methyl 2-bromobenzoate** spill.

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